

An In-depth Technical Guide on (4-Bromonaphthalen-1-yl)methanamine Hydrochloride

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Compound of Interest

Compound Name: (4-Bromonaphthalen-1-yl)methanamine hydrochloride

Cat. No.: B1341887

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CAS Number: 578029-09-1

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available information on **(4-Bromonaphthalen-1-yl)methanamine hydrochloride** is limited. This guide provides a comprehensive overview based on data for the compound itself where available, and supplements this with information on structurally related naphthalene derivatives to offer insights into its potential properties, synthesis, and biological significance. The experimental protocols and potential applications described herein are generalized from analogous compounds and should be adapted and validated for the specific molecule.

Core Compound Information

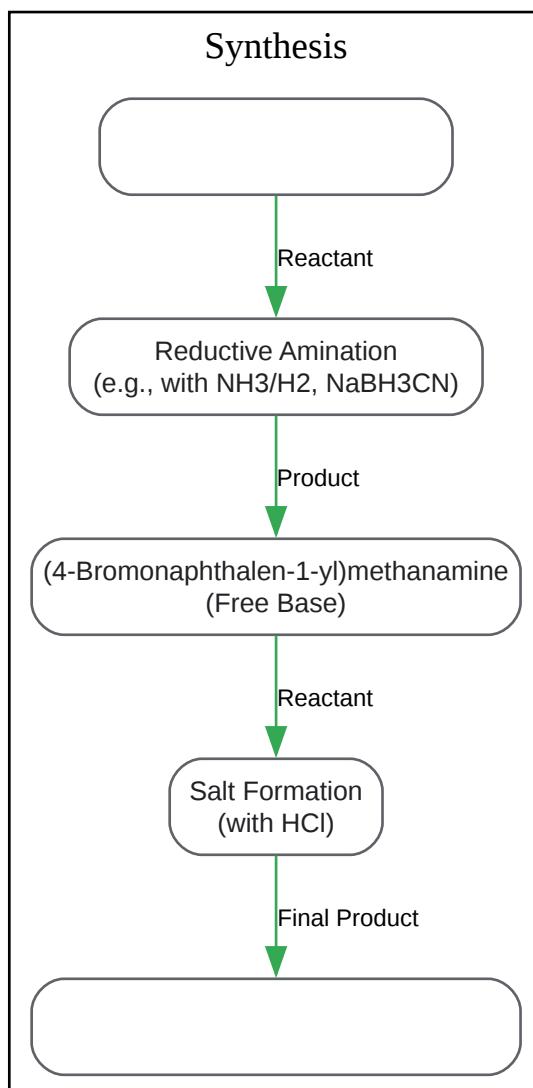
(4-Bromonaphthalen-1-yl)methanamine hydrochloride is a chemical compound with the molecular formula $C_{11}H_{11}BrClN$.^[1] It belongs to the class of organic compounds known as bromonaphthalenes, which are derivatives of naphthalene carrying a bromine substituent. The presence of a methanamine hydrochloride group suggests it is a salt, likely with increased water solubility compared to its free base form.

Property	Value	Reference
CAS Number	578029-09-1	[1]
Molecular Formula	C ₁₁ H ₁₁ BrCIN	[1]
Molecular Weight	272.57 g/mol	[1] [2]
Purity (Typical)	≥98%	[2]
Storage Conditions	Inert atmosphere, room temperature	[1]

Potential Synthesis Strategies

While a specific, detailed synthesis protocol for **(4-Bromonaphthalen-1-yl)methanamine hydrochloride** is not readily available in the surveyed literature, general synthetic routes for analogous aminomethylnaphthalene derivatives can be proposed. A common and versatile approach involves the reductive amination of a corresponding naphthaldehyde. Another strategy is the nucleophilic substitution of a halomethylnaphthalene with a suitable amine.

A generalized workflow for the synthesis of such compounds is depicted below.



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Caption: A potential synthetic pathway to **(4-Bromonaphthalen-1-yl)methanamine hydrochloride**.

Experimental Protocols (Generalized)

The following are generalized experimental protocols for key steps in the synthesis and evaluation of aminomethylnaphthalene analogs, based on procedures for related compounds. [3]

General Procedure for Reductive Amination

- Reaction Setup: Dissolve the starting aldehyde (e.g., 4-bromo-1-naphthaldehyde) in a suitable solvent such as methanol or ethanol.
- Amine Addition: Add the aminating agent (e.g., ammonia in methanol or ammonium chloride).
- Reducing Agent: Slowly add a reducing agent (e.g., sodium cyanoborohydride or sodium triacetoxyborohydride) to the mixture.
- Reaction Monitoring: Stir the reaction at room temperature and monitor its progress using Thin Layer Chromatography (TLC).
- Workup: Once the reaction is complete, quench any remaining reducing agent. Extract the product with an organic solvent.
- Purification: Purify the crude product by column chromatography on silica gel.

General Procedure for Salt Formation

- Dissolution: Dissolve the purified free base in a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Acidification: Add a solution of hydrochloric acid (e.g., HCl in ether or dioxane) dropwise while stirring.
- Precipitation: The hydrochloride salt will typically precipitate out of the solution.
- Isolation: Collect the solid product by filtration, wash with the solvent, and dry under vacuum.

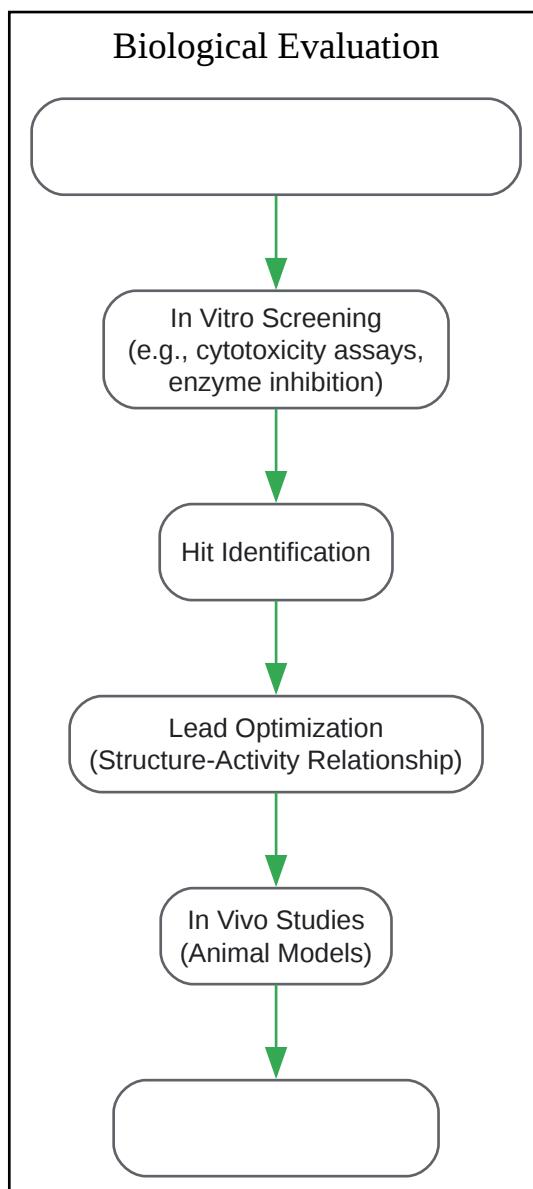
Potential Biological and Pharmacological Significance

The naphthalene scaffold is a common feature in many biologically active molecules, demonstrating a broad range of pharmacological activities including anticancer, antimicrobial, and anti-inflammatory effects.^[3] The introduction of different substituents to the naphthalene core allows for the modulation of these biological activities.

While specific biological data for **(4-Bromonaphthalen-1-yl)methanamine hydrochloride** is scarce, research on related brominated naphthalene derivatives with amine or amide functionalities has indicated significant biological potential, particularly in oncology.^[3] For instance, certain naphthalene-1,4-dione analogs have been evaluated for their cytotoxic effects against various cancer cell lines.^[3] Naphthalene derivatives have also been investigated for their potential as enzyme inhibitors.^[4]

The aminomethyl group can be crucial for modulating a drug candidate's solubility and bioavailability, which are critical factors for drug delivery and efficacy.^[4]

A generalized workflow for the biological evaluation of such compounds is outlined below.



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Caption: A generalized workflow for the biological evaluation of naphthalene-based compounds.

Safety and Handling

Specific safety data for **(4-Bromonaphthalen-1-yl)methanamine hydrochloride** is not detailed in the available literature. As with any chemical compound, it should be handled with care in a well-ventilated laboratory, and appropriate personal protective equipment (PPE),

including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

(4-Bromonaphthalen-1-yl)methanamine hydrochloride is a naphthalene derivative with potential for further investigation in medicinal chemistry and drug discovery. While specific data on this compound is limited, the broader class of aminomethylnaphthalene derivatives has shown promise in various therapeutic areas. The synthetic strategies and evaluation workflows outlined in this guide provide a foundation for researchers interested in exploring the potential of this and related compounds. Further research is warranted to fully elucidate the chemical properties, biological activities, and therapeutic potential of **(4-Bromonaphthalen-1-yl)methanamine hydrochloride**.

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